

# An In-depth Technical Guide to the Physicochemical Properties of 2-Methoxybenzoylacetoneitrile

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## Compound of Interest

Compound Name: **2-Methoxybenzoylacetoneitrile**

Cat. No.: **B1588101**

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This guide provides a comprehensive overview of the core physicochemical properties of **2-Methoxybenzoylacetoneitrile** (CAS No. 35276-83-6), a key intermediate in various synthetic pathways of interest to the pharmaceutical and chemical research sectors. This document is intended for researchers, scientists, and drug development professionals, offering in-depth, field-proven insights into the determination and application of its melting point and solubility characteristics.

## Introduction to 2-Methoxybenzoylacetoneitrile

**2-Methoxybenzoylacetoneitrile**, also known as 3-(2-methoxyphenyl)-3-oxopropanenitrile, is a crystalline organic compound with the molecular formula  $C_{10}H_9NO_2$ . Its structure, featuring a methoxy-substituted benzene ring attached to a  $\beta$ -ketonitrile moiety, makes it a versatile building block in organic synthesis. Understanding its fundamental physical properties is paramount for its effective use in reaction design, purification, and formulation development. This guide will focus on two of its most critical parameters: melting point and solubility.

## Core Physicochemical Properties

The melting point and solubility of a compound are not mere data points; they are indicators of purity, stability, and intermolecular forces, and they dictate the practical aspects of its handling and application in a laboratory setting.

## Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The sharpness of the melting point is a reliable indicator of purity; impurities tend to depress and broaden the melting range.

Reported Melting Point:

The literature value for the melting point of **2-Methoxybenzoylacetone** is approximately 60-64°C[1].

Table 1: Physicochemical Data for **2-Methoxybenzoylacetone**

Property	Value	Source(s)
CAS Number	35276-83-6	[2]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	[2]
Molecular Weight	175.18 g/mol	[2]
Appearance	Colorless crystal or white powder	[1]
Melting Point	~60-64°C	[1]
Boiling Point	~343°C	[1]

## Solubility Profile

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. This property is crucial for selecting appropriate solvents for synthesis, extraction, recrystallization, and formulation.

Qualitative Solubility:

**2-Methoxybenzoylacetone** exhibits the following solubility characteristics[1]:

- Soluble in: Dimethyl sulfoxide (DMSO), Dichloromethane (DCM)

- Slightly soluble in: Ethanol, Chloroform
- Almost insoluble in: Water

This solubility profile is consistent with a molecule that has both polar (ketone, nitrile, ether) and nonpolar (benzene ring) functionalities. The high solubility in polar aprotic solvents like DMSO and DCM, and lower solubility in protic solvents like ethanol and water, provides a strong basis for developing effective purification and reaction protocols.

## Experimental Determination of Physicochemical Properties

The following sections provide detailed, self-validating protocols for the determination of the melting point and solubility of **2-Methoxybenzoylacetonitrile**. These methods are grounded in standard laboratory practices and are designed to ensure accuracy and reproducibility.

### Protocol for Melting Point Determination

The determination of a sharp melting point range is a primary indicator of the purity of a crystalline solid. The following protocol utilizes the capillary method, a widely accepted technique.

#### Methodology:

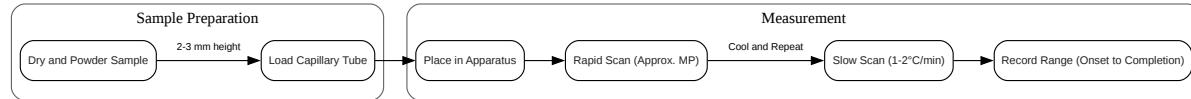
- Sample Preparation:
  - Ensure the **2-Methoxybenzoylacetonitrile** sample is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
  - Tap the open end of a capillary tube into the powdered sample to collect a small amount of material.
  - Invert the tube and tap the sealed end on a hard surface to pack the sample into a dense column of 2-3 mm in height at the bottom of the tube.
- Apparatus Setup:

- Use a calibrated melting point apparatus.
- Insert the capillary tube into the sample holder of the apparatus.
- Measurement:
  - Set a rapid heating rate (e.g., 10-20°C/minute) to obtain an approximate melting point.
  - Allow the apparatus to cool.
  - Prepare a new sample and heat rapidly to about 15-20°C below the approximate melting point.
  - Reduce the heating rate to 1-2°C/minute to allow for thermal equilibrium between the sample and the thermometer.
  - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid particle melts (the completion of melting). This is the melting point range.

#### Causality Behind Experimental Choices:

- Fine Powder: A finely powdered sample ensures uniform heat distribution and a more accurate melting point reading.
- Slow Heating Rate: A slow heating rate near the melting point is crucial for ensuring that the temperature of the heating block and the sample are in equilibrium, leading to a precise measurement.

Diagram 1: Workflow for Melting Point Determination



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A streamlined workflow for accurate melting point determination.

## Protocol for Qualitative Solubility Assessment

This protocol provides a systematic approach to determining the solubility of **2-Methoxybenzoylacetone** in a range of common laboratory solvents.

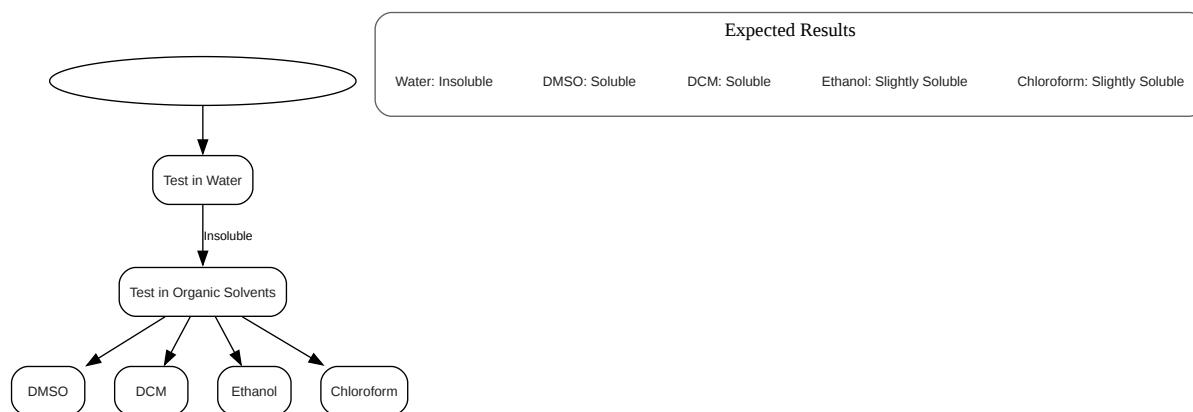
Methodology:

- Initial Screening in Water:
  - To a small test tube, add approximately 10-20 mg of **2-Methoxybenzoylacetone**.
  - Add 1 mL of deionized water.
  - Vortex or shake the tube vigorously for 30 seconds.
  - Observe for dissolution. If the solid remains, the compound is classified as insoluble in water.
- Screening in Organic Solvents:
  - Repeat the process described in step 1 with the following solvents:
    - Dimethyl sulfoxide (DMSO)
    - Dichloromethane (DCM)
    - Ethanol
    - Chloroform
    - Hexanes (as a nonpolar reference)
  - Record observations for each solvent, noting whether the compound is fully soluble, partially soluble, or insoluble.

Causality Behind Experimental Choices:

- Standardized Amounts: Using consistent amounts of solute and solvent allows for a semi-quantitative comparison of solubility across different solvents.
- Vigorous Agitation: Ensures that the entire surface area of the solid is exposed to the solvent, facilitating dissolution.

Diagram 2: Decision Tree for Solubility Assessment



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A systematic approach to qualitative solubility testing.

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **2-Methoxybenzoylacetone**.

- General Handling: Work in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves (nitrile rubber is a suitable choice), and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

The melting point and solubility of **2-Methoxybenzoylacetone** are fundamental properties that are critical for its successful application in research and development. The data and protocols presented in this guide provide a solid foundation for scientists to handle, purify, and utilize this versatile compound with confidence and precision. Adherence to the detailed experimental procedures will ensure the generation of reliable and reproducible results, which is the cornerstone of scientific integrity.

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## References

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